

2-Amino-5-bromo-3-chlorobenzoic acid physical properties

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Compound of Interest

Compound Name: 2-Amino-5-bromo-3-chlorobenzoic acid

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An In-depth Technical Guide on the Physical Properties of **2-Amino-5-bromo-3-chlorobenzoic acid**

Introduction

2-Amino-5-bromo-3-chlorobenzoic acid, with the CAS number 58026-21-4, is a halogenated derivative of anthranilic acid.^{[1][2]} Its molecular structure, featuring amino, bromo, chloro, and carboxylic acid functional groups, makes it a potentially valuable building block in organic synthesis, particularly for the development of novel pharmaceutical compounds and other complex molecules.^[1]

This guide provides a summary of the available physical property data for **2-Amino-5-bromo-3-chlorobenzoic acid**. It is important to note that detailed experimental data for this specific isomer is limited in publicly accessible literature. For a more comprehensive understanding, physical properties of the closely related and more extensively studied isomer, 2-Amino-3-bromo-5-chlorobenzoic acid (CAS 41198-02-1), are also presented for comparative purposes.

Physical and Chemical Properties

The quantitative physical and chemical properties are summarized in the tables below.

Table 1: Physical Properties of **2-Amino-5-bromo-3-chlorobenzoic acid** (CAS: 58026-21-4)

Property	Value
Molecular Formula	C ₇ H ₅ BrCINO ₂
Molecular Weight	250.48 g/mol [1]
Purity	≥ 97.0% [1] [2]

Note: Specific experimental data for properties such as melting point, boiling point, and solubility for this isomer are not readily available in the cited sources.

Table 2: Physical Properties of Isomer 2-Amino-3-bromo-5-chlorobenzoic acid (CAS: 41198-02-1)

Property	Value	Source
Molecular Formula	C ₇ H ₅ BrCINO ₂	[3]
Molecular Weight	250.48 g/mol	[3]
Appearance	White crystalline solid to Pale Yellow/Light Beige solid	[4]
Melting Point	200-202°C or 234-235°C	[4]
Solubility	Low in water; soluble in ethanol and acetone	[4]
Storage Temperature	-20°C Freezer, under inert atmosphere	

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2-Amino-5-bromo-3-chlorobenzoic acid** are not available in the surveyed literature. However, standard methodologies for characterizing similar aromatic carboxylic acids are described below.

Melting Point Determination (Capillary Method)

The melting point of a solid aromatic carboxylic acid can be determined using a melting point apparatus.

- **Sample Preparation:** A small amount of the dried, crystalline compound is finely crushed and packed into a capillary tube, sealed at one end, to a height of 1-2 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus alongside a calibrated thermometer.
- **Heating and Observation:** The sample is heated at a controlled rate (e.g., a rapid ramp of 10-20°C/minute for an initial estimate, followed by a slower ramp of 1-2°C/minute near the expected melting point).
- **Data Recording:** The temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample has melted. A narrow melting range (1-2°C) is indicative of a pure compound.

Solubility Determination (Shake-Flask Method)

This method is used to determine the solubility of a compound in a specific solvent at a given temperature.

- **Equilibration:** An excess amount of the solid compound is added to a known volume of the solvent (e.g., water, ethanol) in a sealed flask.
- **Saturation:** The mixture is agitated (e.g., using a shaker bath) at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- **Separation:** The undissolved solid is separated from the solution by filtration or centrifugation.
- **Quantification:** The concentration of the solute in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or titration. For an acidic compound like a benzoic acid derivative, this can be achieved by titrating a known volume of the saturated solution with a standardized solution of a strong base (e.g., NaOH).

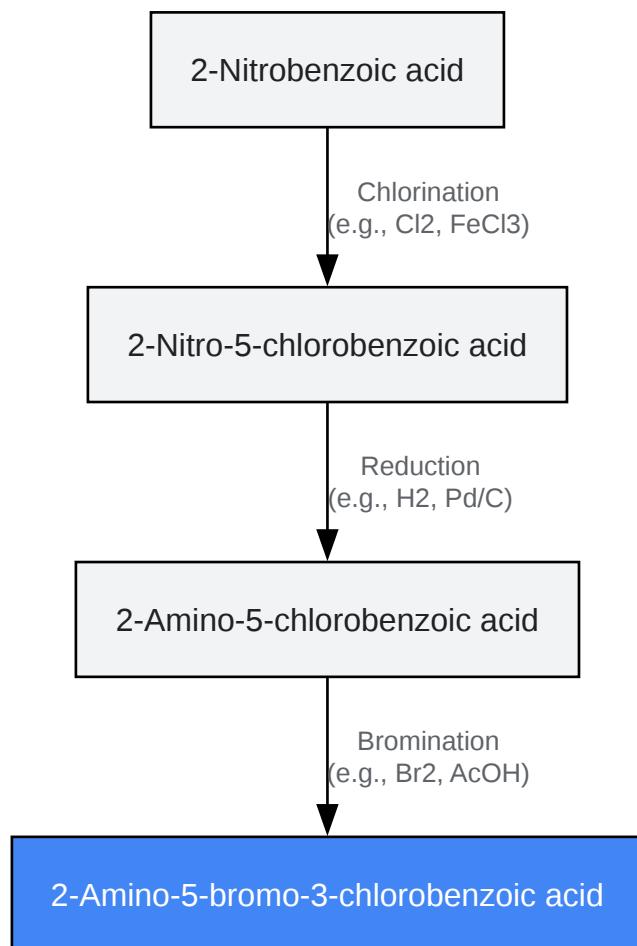
pKa Determination (Potentiometric Titration)

The acid dissociation constant (pKa) can be determined by titrating the acid with a strong base and monitoring the pH.

- **Sample Preparation:** A precise mass of the carboxylic acid is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent like ethanol if the aqueous solubility is low.
- **Titration:** A calibrated pH electrode is immersed in the solution, which is then titrated with a standardized solution of a strong base (e.g., carbonate-free NaOH) added in small, known increments.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Analysis:** A titration curve (pH vs. volume of titrant added) is plotted. The pH at the half-equivalence point (where half of the acid has been neutralized) is equal to the apparent pKa of the acid.

Synthetic Workflow Visualization

While a specific, validated synthesis for **2-Amino-5-bromo-3-chlorobenzoic acid** is not detailed in the search results, a plausible synthetic pathway can be conceptualized based on the chemistry of related compounds. The following diagram illustrates a hypothetical multi-step synthesis starting from 2-Nitrobenzoic acid.

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Caption: Hypothetical synthesis of **2-Amino-5-bromo-3-chlorobenzoic acid**.

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